

2-bromo-4,6-dimethylpyridin-3-amine IUPAC name

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Compound of Interest

Compound Name: 3-Amino-2-bromo-4,6-dimethylpyridine

Cat. No.: B033904

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An In-depth Technical Guide to 2-bromo-4,6-dimethylpyridin-3-amine

Chemical Identity and Nomenclature

The unequivocally established IUPAC name for the chemical compound with the CAS Number 104829-98-3 is 2-bromo-4,6-dimethylpyridin-3-amine^[1]. This compound is a functionalized pyridine derivative, featuring a bromine atom at the 2-position, an amine group at the 3-position, and two methyl groups at the 4- and 6-positions of the pyridine ring. It is recognized as a valuable intermediate in organic synthesis^[2].

Physicochemical Properties

The fundamental physicochemical properties of 2-bromo-4,6-dimethylpyridin-3-amine have been compiled from various sources and are summarized below. These properties are crucial for designing experimental conditions, understanding its behavior in different solvents, and for analytical characterization.

Property	Value	Source
Molecular Formula	C ₇ H ₉ BrN ₂	[1][2]
Molar Mass	201.06 g/mol	[1][2][3]
Melting Point	61-62 °C	[2]
Boiling Point	304.8 ± 37.0 °C (Predicted)	[2]
Density	1.504 ± 0.06 g/cm ³ (Predicted)	[2]
Flash Point	138.142 °C	[2]
pKa	3.09 ± 0.18 (Predicted)	[2]
Vapor Pressure	0.001 mmHg at 25°C	[2]
Refractive Index	1.603	[2]

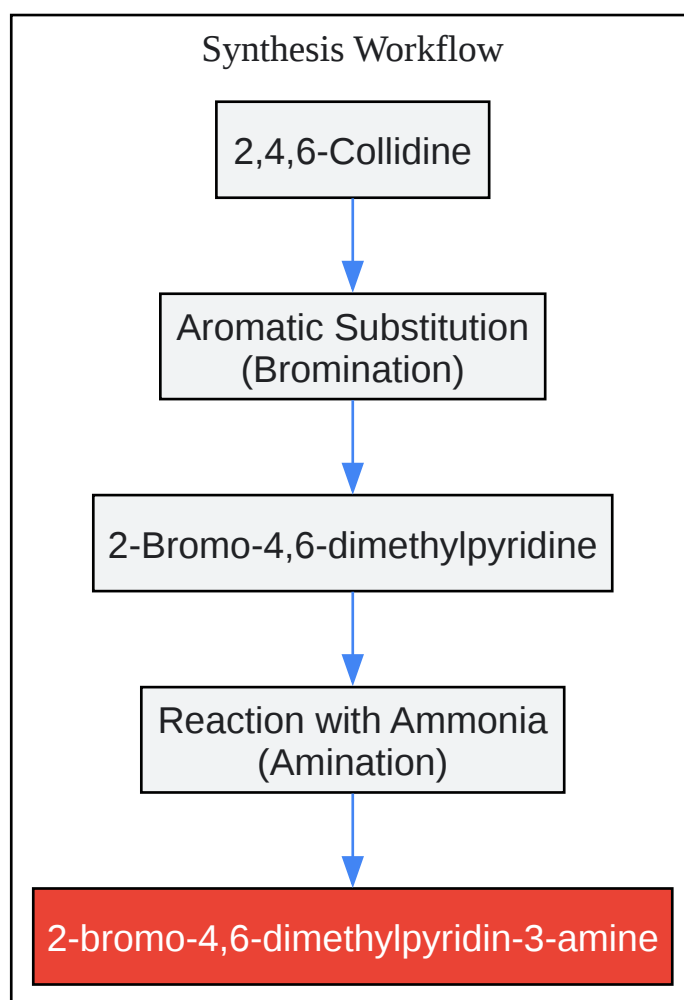
Synthesis and Experimental Protocols

2-bromo-4,6-dimethylpyridin-3-amine is an important intermediate for the synthesis of pesticides, preservatives, and pharmaceutical raw materials[2]. A common synthetic route involves a two-step process starting from 2,4,6-collidine[2].

General Synthesis Route

The preparation method can be summarized in the following workflow:

- **Aromatic Bromination:** An aromatic substitution reaction is performed on 2,4,6-collidine to introduce a bromine atom onto the pyridine ring, yielding 2-bromo-4,6-dimethylpyridine.
- **Amination:** The resulting 2-bromo-4,6-dimethylpyridine undergoes a reaction with ammonia. This step introduces the amino group at the 3-position to form the final product, 2-bromo-4,6-dimethylpyridin-3-amine[2].



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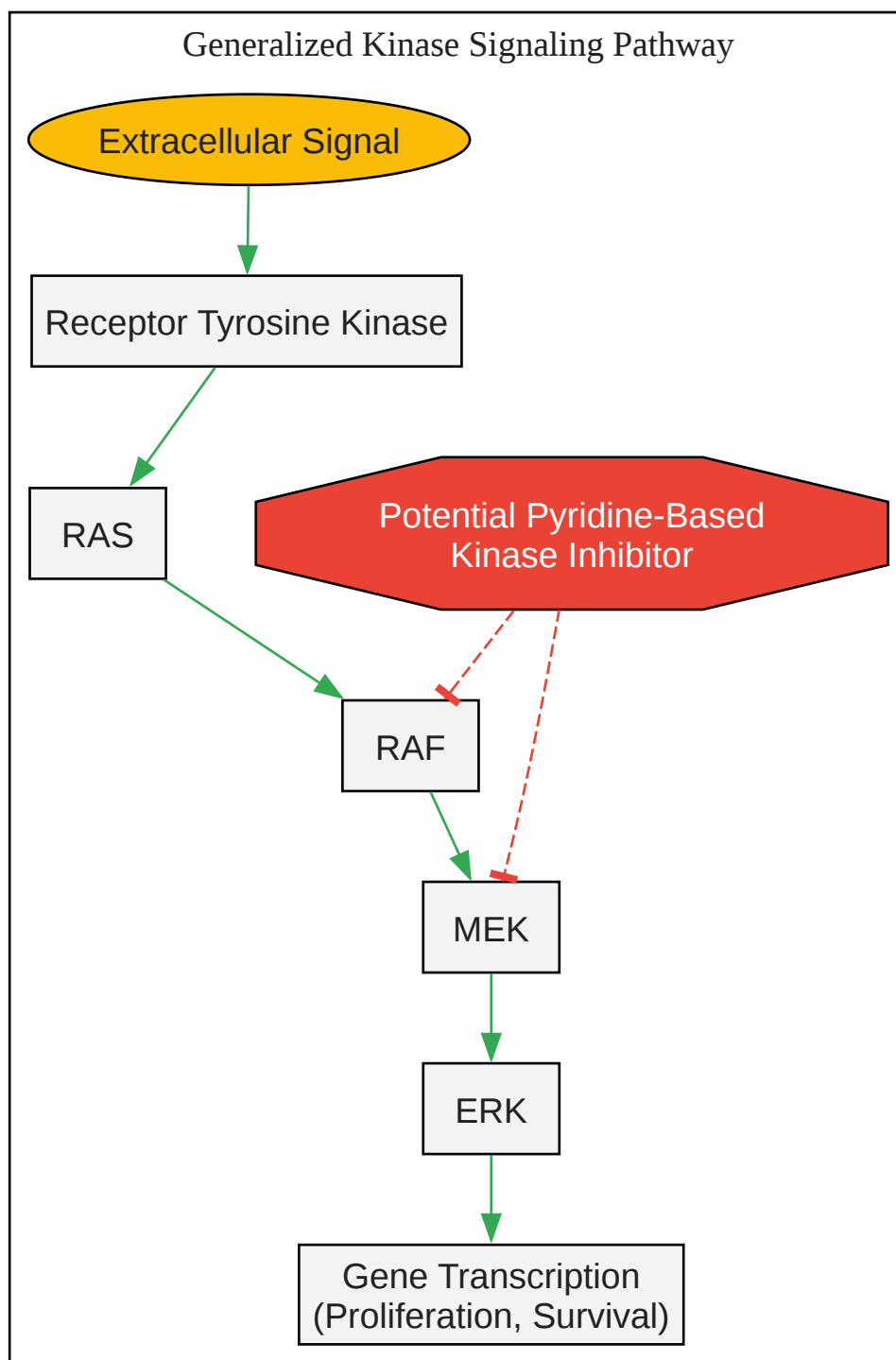
A high-level overview of the synthesis of 2-bromo-4,6-dimethylpyridin-3-amine.

Biological Activity and Potential Applications

While direct studies on the biological signaling pathways of 2-bromo-4,6-dimethylpyridin-3-amine are not extensively documented, the broader class of substituted pyridine derivatives is of significant interest in medicinal chemistry due to their diverse biological activities[4]. Many pyridine-based compounds are explored as scaffolds for the development of kinase inhibitors, which are a major class of targeted therapeutics, particularly in oncology[5].

Relevance as a Kinase Inhibitor Scaffold

Heterocyclic compounds, including functionalized pyridines, serve as core structures for molecules designed to inhibit protein kinases. These enzymes are critical components of signaling pathways that regulate cell growth, proliferation, and survival. For instance, the Mitogen-Activated Protein Kinase (MAPK) pathway is a well-established target for cancer therapy[5]. While not directly demonstrated for 2-bromo-4,6-dimethylpyridin-3-amine itself, its structural motifs are relevant to the synthesis of more complex molecules that could potentially modulate such pathways. The diagram below illustrates a generalized kinase signaling cascade, highlighting the points where potential inhibitors, developed from intermediates like the topic compound, might act.



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Generalized MAPK pathway, a target for pyridine-scaffold-based kinase inhibitors.

Safety and Handling

As an organic amine and bromo-compound, 2-bromo-4,6-dimethylpyridin-3-amine may possess toxicity and irritant properties. Standard laboratory safety precautions, including the use of personal protective equipment such as chemical-resistant gloves and safety goggles, are essential during handling. Operations should be conducted in a well-ventilated area or a fume hood to avoid inhalation[2]. The compound should be stored away from fire and oxidizing agents in a dry environment[2].

Conclusion

2-bromo-4,6-dimethylpyridin-3-amine is a well-characterized chemical compound with significant utility as a synthetic intermediate. Its defined physicochemical properties and established synthesis route from 2,4,6-collidine make it a valuable building block for creating more complex molecules. While its direct biological activity is not a primary area of current research, its structural framework is highly relevant for the development of bioactive compounds, particularly in the domain of kinase inhibitors for therapeutic applications. Further research into derivatives of this compound could yield novel candidates for drug discovery programs.

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